

# Synthesis of 1,2,3,6-Tetrahydrophthalic anhydride from maleic anhydride and butadiene

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## Compound of Interest

Compound Name: 1,2,3,6-Tetrahydrophthalic anhydride

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## An In-depth Technical Guide to the Synthesis of 1,2,3,6-Tetrahydrophthalic Anhydride

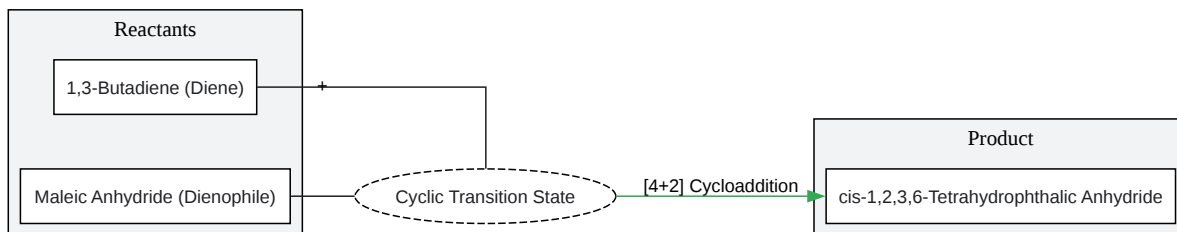
For Researchers, Scientists, and Drug Development Professionals

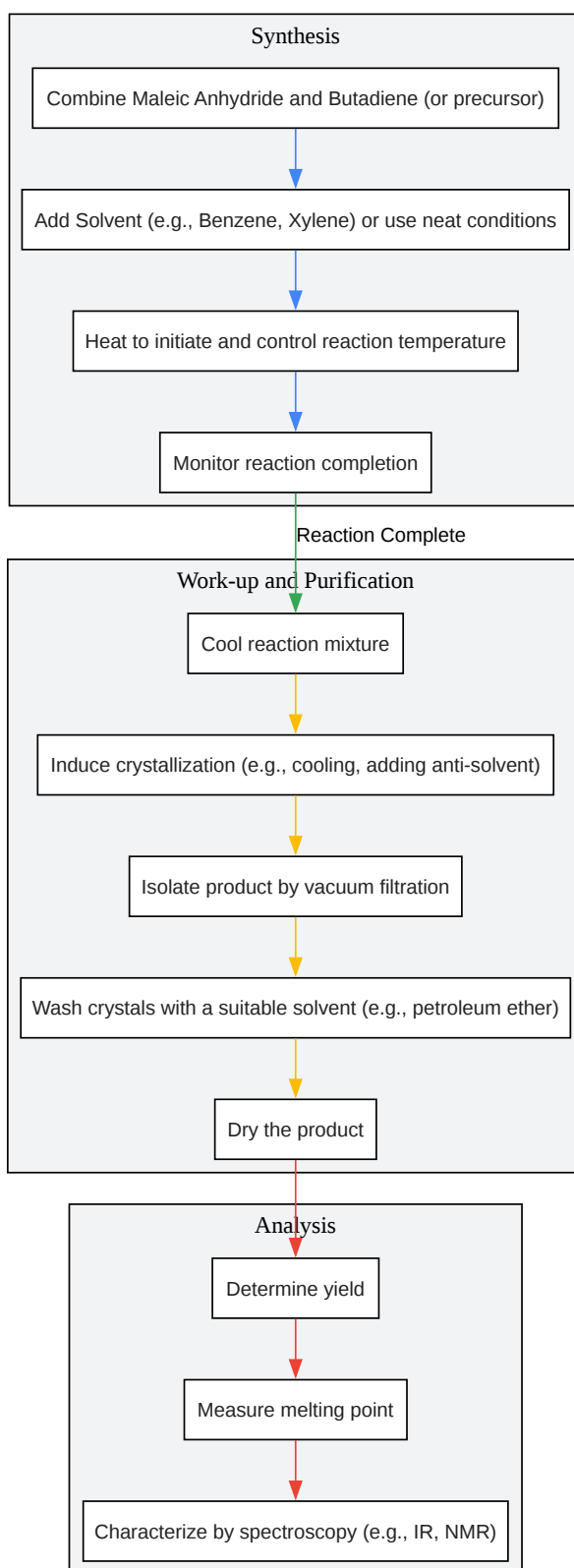
This technical guide provides a comprehensive overview of the synthesis of **cis-1,2,3,6-tetrahydrophthalic anhydride**, a valuable intermediate in the production of resins, plasticizers, and pharmaceuticals.[1][2] The synthesis is achieved through a classic Diels-Alder reaction between 1,3-butadiene and maleic anhydride.[3][4] This document details the reaction mechanism, experimental protocols, and quantitative data associated with this important cycloaddition reaction.

## Reaction Overview and Mechanism

The formation of **1,2,3,6-tetrahydrophthalic anhydride** from 1,3-butadiene and maleic anhydride is a [4+2] cycloaddition, a type of pericyclic reaction also known as the Diels-Alder reaction.[3][5] In this reaction, the conjugated diene (1,3-butadiene) reacts with a dienophile (maleic anhydride) to form a six-membered ring.[6] The reaction is highly stereospecific, with the cis-conformation of the dienophile being retained in the product, resulting in the formation of cis-4-cyclohexene-1,2-dicarboxylic anhydride.[6][7]

The concerted mechanism involves a cyclic transition state, leading to the formation of the cyclohexene ring in a single step.<sup>[5][8]</sup>





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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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